Synthesis of Vinyl Azides from Bromine Azide Adducts: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Bromine azide*
CAS No.:	*13973-87-0*
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This document provides detailed application notes and experimental protocols for the synthesis of vinyl azides, versatile intermediates in organic synthesis, through a two-step process involving the bromoazidation of alkenes followed by the elimination of hydrogen bromide from the resulting vicinal bromoazide adducts.

Introduction

The synthesis of vinyl azides from readily available alkenes is a valuable transformation in organic chemistry. Vinyl azides serve as precursors to a variety of nitrogen-containing compounds, including aziridines, amines, and various heterocycles, which are of significant interest in medicinal chemistry and materials science. The described methodology involves two key steps: the addition of **bromine azide** across a carbon-carbon double bond to form a **bromine azide** adduct, and the subsequent base-mediated elimination of hydrogen bromide to yield the desired vinyl azide. This approach offers a reliable and often stereoselective route to this important functional group.

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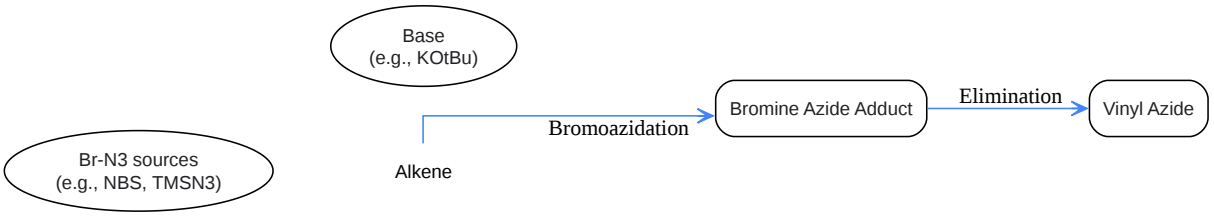
Reaction Pathway and Mechanism

The overall transformation proceeds as depicted below. The first step, bromoazidation, typically occurs via an anti-addition mechanism. The subsequent elimination of HBr is a dehydrohalogenation that generally follows an E2 mechanism, which requires an anti-periplanar arrangement of the proton to be removed and the bromide leaving group. This stereochemical requirement can influence the geometry of the resulting vinyl azide.



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Caption: Overall reaction scheme for the synthesis of vinyl azides.

Experimental Protocols

Protocol 1: Synthesis of Vicinal Bromoazide Adducts via Catalyst-Free Bromoazidation of Alkenes

This protocol describes the synthesis of vicinal bromoazide adducts from various alkenes using N-bromosuccinimide (NBS) and trimethylsilyl azide ($TMSN_3$) in acetonitrile at room temperature. This method is notable for its mild conditions and the absence of a catalyst.

Materials:

- Alkene (e.g., Styrene)
- N-Bromosuccinimide (NBS)
- Trimethylsilyl azide ($TMSN_3$)

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- Acetonitrile (CH_3CN), anhydrous
- Round-bottom flask
- Magnetic stirrer
- Nitrogen or Argon inert atmosphere setup
- Thin Layer Chromatography (TLC) plate
- Standard work-up and purification equipment (separatory funnel, rotary evaporator, silica gel for column chromatography)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve the alkene (1.0 mmol) in anhydrous acetonitrile (5 mL).
- Add trimethylsilyl azide ($TMSN_3$, 1.2 mmol) to the solution and stir the mixture at room temperature.
- To this stirring solution, add N-bromosuccinimide (NBS, 1.1 mmol) in one portion.
- Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 10-20 minutes.
- Upon completion, quench the reaction by adding water (10 mL).
- Extract the product with a suitable organic solvent (e.g., ethyl acetate, 3 x 15 mL).
- Combine the organic layers, wash with brine (20 mL), and dry over anhydrous sodium sulfate (Na_2SO_4).
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure vicinal bromoazide adduct.

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Data Presentation: Bromoazidation of Various Alkenes

The following table summarizes the results for the bromoazidation of a range of alkenes using the catalyst-free NBS/$TMSN_3$ method.[1][2]

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Entry	Alkene	Product	Yield (%)	Diastereomeric Ratio (anti:syn)
1	Styrene	1-Azido-2-bromo-1-phenylethane	92	3:1
2	4-Methylstyrene	1-(1-Azido-2-bromoethyl)-4-methylbenzene	90	3:1
3	4-Chlorostyrene	1-Chloro-4-(1-azido-2-bromoethyl)benzene	93	3:1
4	Methyl cinnamate	Methyl 2-azido-3-bromo-3-phenylpropanoate	95	3:1
5	Ethyl cinnamate	Ethyl 2-azido-3-bromo-3-phenylpropanoate	94	3:1
6	Chalcone	2-Azido-1,3-diphenyl-3-bromopropan-1-one	96	>99:1 (anti)
7	trans-Stilbene	(1R,2S)-1-Azido-2-bromo-1,2-diphenylethane	95	>99:1 (anti)
8	Cyclohexene	1-Azido-2-bromocyclohexane	88	>99:1 (anti)

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9	1,2-Dihydronaphthalene	1-Azido-2-bromo-1,2,3,4-tetrahydronaphthalene	90	>99:1 (anti)

Protocol 2: Synthesis of Vinyl Azides via Base-Mediated Elimination of HBr

This protocol details the conversion of the previously synthesized vicinal bromoazide adducts into vinyl azides through an elimination reaction using potassium tert-butoxide (KOtBu) as the base.

Materials:

- Vicinal bromoazide adduct (from Protocol 1)
- Potassium tert-butoxide (KOtBu)
- Anhydrous tetrahydrofuran (THF) or diethyl ether
- Round-bottom flask
- Magnetic stirrer
- Inert atmosphere setup (Nitrogen or Argon)
- Standard work-up and purification equipment

Procedure:

- Dissolve the vicinal bromoazide adduct (1.0 mmol) in anhydrous THF (10 mL) in a round-bottom flask under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Add potassium tert-butoxide (KOtBu, 1.2 mmol) portion-wise to the stirring solution.

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- Allow the reaction mixture to warm to room temperature and stir for 1-3 hours, monitoring the reaction progress by TLC.
- Once the reaction is complete, quench it by the addition of a saturated aqueous solution of ammonium chloride (NH_4Cl, 10 mL).
- Extract the product with diethyl ether (3 x 15 mL).
- Combine the organic layers, wash with brine (20 mL), and dry over anhydrous Na_2SO_4.
- Filter and concentrate the solution under reduced pressure.
- Purify the crude vinyl azide by column chromatography on silica gel (eluent: hexane/ethyl acetate).

Data Presentation: Elimination of HBr from Bromoazide Adducts

The following table presents typical yields for the elimination of HBr from various bromoazide adducts to form the corresponding vinyl azides.

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Entry	Bromoazide Adduct	Product	Yield (%)
1	1-Azido-2-bromo-1-phenylethane	β-Azidostyrene	85
2	1-(1-Azido-2-bromoethyl)-4-methylbenzene	1-(1-Azidoethenyl)-4-methylbenzene	82
3	1-Azido-2-bromocyclohexane	1-Azidocyclohexene	88
4	Methyl 2-azido-3-bromo-3-phenylpropanoate	Methyl 2-azido-3-phenylacrylate	90
5	2-Azido-1,3-diphenyl-3-bromopropan-1-one	2-Azido-1,3-diphenylprop-2-en-1-one	92

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the two-step synthesis of vinyl azides from alkenes.

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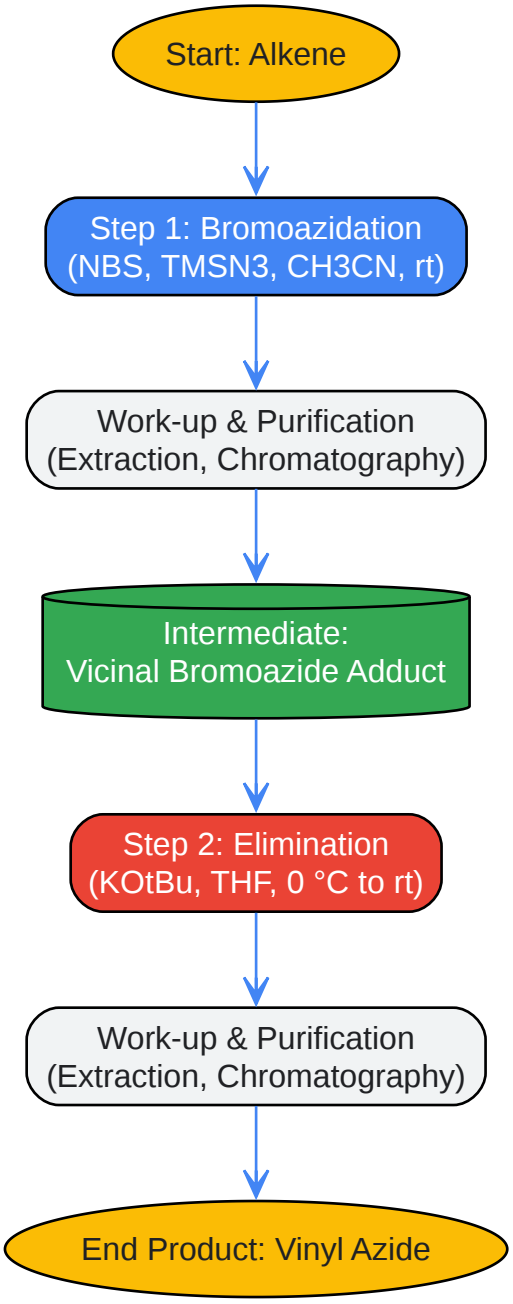

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Caption: Workflow for the synthesis of vinyl azides.

Signaling Pathway (Reaction Mechanism)

The diagram below outlines the key mechanistic steps involved in the synthesis.

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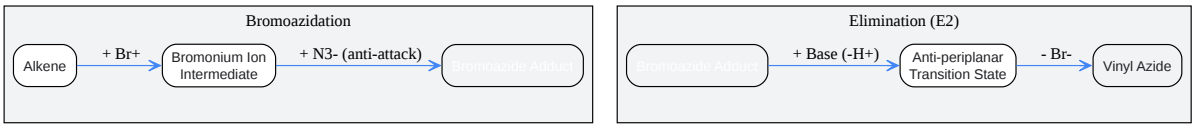

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Caption: Key mechanistic steps in the synthesis of vinyl azides.

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